

In-Depth Technical Guide: Safety and Handling of N,N-Dimethylcyclopropanecarboxamide

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Compound of Interest

Compound Name: N,N-Dimethylcyclopropanecarboxamide

Cat. No.: B099434

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a professional audience and is based on publicly available data. **N,N-Dimethylcyclopropanecarboxamide** is a chemical for research and development purposes, and its toxicological properties have not been fully investigated. A comprehensive risk assessment should be conducted before use, and all handling should be performed by trained personnel in a controlled laboratory environment.

Introduction

N,N-Dimethylcyclopropanecarboxamide (CAS No. 17696-23-0) is a cyclopropylcarboxamide derivative. While specific applications in drug development are not extensively documented in public literature, its structural motif is of interest in medicinal chemistry. Given the potential for exposure in a research and development setting, a thorough understanding of its safety and handling is paramount. This guide synthesizes the available safety data, outlines standard procedures for its handling, and provides context for its potential hazards in the absence of complete toxicological data.

Physicochemical Properties

Understanding the physicochemical properties of a compound is the first step in a robust safety assessment. The known properties of **N,N-Dimethylcyclopropanecarboxamide** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	17696-23-0	[1][2][3]
Molecular Formula	C ₆ H ₁₁ NO	[1][3]
Molecular Weight	113.16 g/mol	[1][2]
Physical State	Liquid	
Appearance	Colorless to off-white	[4]
Boiling Point	185.5 °C at 760 mmHg	[2]
86-92 °C at 15 Torr	[4]	
Density	1.045 g/cm ³ (Predicted)	[2]
Flash Point	74.4 °C	[2]
Solubility	No data available	
Vapor Pressure	No data available	
Melting Point	No data available	

Toxicological Information and Hazard Assessment

A significant data gap exists for the specific toxicology of **N,N-Dimethylcyclopropanecarboxamide**. Most safety data sheets explicitly state that the toxicological properties have not been fully investigated. The information available is qualitative and is summarized below. For a related compound, (S)-(+)-2,2-Dimethylcyclopropanecarboxamide, GHS hazard classifications have been reported which suggest potential for harm if swallowed and irritation to skin, eyes, and the respiratory system. [5]

Hazard Category	Description
Acute Toxicity	While no quantitative data (e.g., LD50) is available, some sources suggest it may be harmful if swallowed.[4][5]
Skin Corrosion/Irritation	May cause skin irritation.[4][5]
Serious Eye Damage/Irritation	May cause serious eye irritation.[4][5]
Respiratory Sensitization	May cause respiratory irritation.[4][5]
Skin Sensitization	May cause an allergic skin reaction.[4]
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity	No data available.

General Experimental Protocols for Hazard Assessment

For a chemical with limited toxicological data like **N,N-Dimethylcyclopropanecarboxamide**, a standard battery of tests would be required to fully characterize its hazard profile. The following are brief descriptions of the methodologies for key toxicological endpoints.

- **Acute Oral Toxicity (OECD 423):** This study provides information on the health hazards likely to arise from a short-term oral exposure to a substance. A single dose of the substance is administered to a group of rodents (usually rats). The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 (the dose estimated to cause mortality in 50% of the test animals) is determined.
- **In Vitro Skin Irritation (OECD 439):** This test uses reconstructed human epidermis (RhE) models. The test chemical is applied topically to the tissue surface. Cell viability is measured after a specified exposure and post-exposure incubation period. A reduction in cell viability below a certain threshold indicates that the chemical is an irritant.

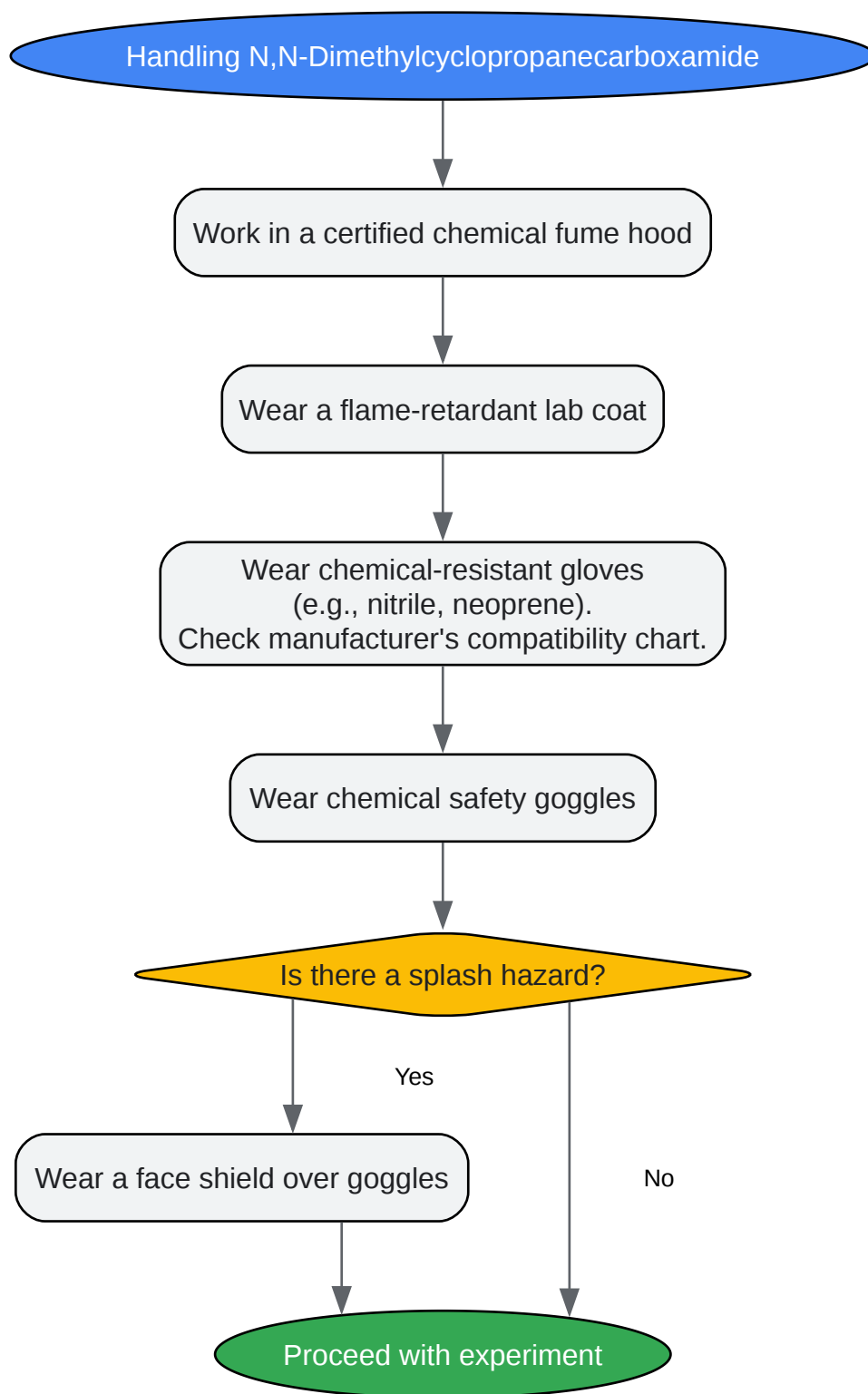
- **In Vitro Eye Irritation (OECD 492):** Similar to the skin irritation test, this method also uses a reconstructed human cornea-like epithelium (RhCE) model. The test chemical is applied to the surface of the corneal model, and cell viability is assessed. A decrease in viability below a defined level suggests the potential for eye irritation.
- **Bacterial Reverse Mutation Test (Ames Test, OECD 471):** This in vitro assay uses several strains of bacteria (e.g., *Salmonella typhimurium* and *Escherichia coli*) to detect gene mutations. The bacteria are exposed to the test chemical with and without a metabolic activation system (S9 mix). An increase in the number of revertant colonies compared to the control indicates mutagenic potential.

Safe Handling and Storage

Given the unknown toxicological profile, stringent adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.



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Figure 1. Decision workflow for selecting appropriate PPE.

Handling Procedures

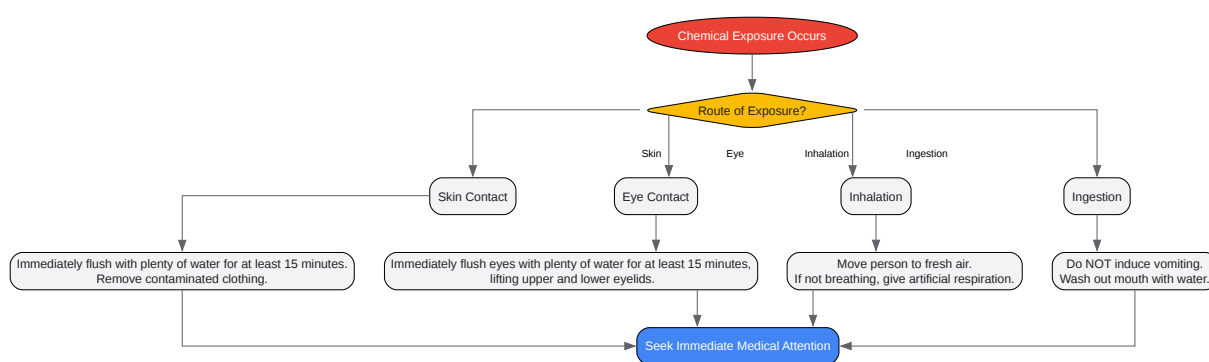
- Ventilation: Always handle **N,N-Dimethylcyclopropanecarboxamide** in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Avoid Inhalation: Avoid breathing vapors or mists.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage

- Container: Keep the container tightly closed.
- Environment: Store in a dry, cool, and well-ventilated place.
- Incompatibilities: Store away from strong oxidizing agents.

Emergency and First-Aid Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.



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Figure 2. First-aid procedures for different exposure routes.

Spill and Waste Disposal

Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use a non-combustible absorbent material (e.g., sand, earth, vermiculite) to contain the spill.
- Collect: Collect the absorbed material into a suitable container for disposal.
- Clean: Clean the spill area thoroughly with soap and water.

Waste Disposal

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Conclusion

While **N,N-Dimethylcyclopropanecarboxamide** is a compound of interest in chemical synthesis, the lack of comprehensive toxicological data necessitates a cautious approach to its handling. All operations should be conducted under the assumption that the compound is hazardous. Adherence to the safety protocols outlined in this guide, including the consistent use of appropriate engineering controls and personal protective equipment, is essential to ensure the safety of laboratory personnel. As more data becomes available, this safety profile should be updated to reflect a more complete understanding of the compound's potential hazards.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of N,N-Dimethylcyclopropanecarboxamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099434#safety-and-handling-of-n-n-dimethylcyclopropanecarboxamide]

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